

# Pentaethylene Glycol: A Technical Guide to Safe Handling and Application

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentaethylene glycol

Cat. No.: B054325

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety, handling, and toxicological profile of **pentaethylene glycol** (CAS No. 4792-15-8). The information is intended to support researchers, scientists, and drug development professionals in the safe application and management of this compound in a laboratory setting. All quantitative data is summarized for clarity, and relevant experimental methodologies are detailed.

## Chemical Identification and Physicochemical Properties

**Pentaethylene glycol** is a member of the polyethylene glycol (PEG) family, characterized by five ethylene glycol units.<sup>[1]</sup> It is a colorless, odorless, and slightly viscous liquid that is miscible with water.<sup>[1][2]</sup> Its properties make it a useful synthetic intermediate and solvent in various research and development applications.<sup>[2][3]</sup>

Table 1: Physicochemical Properties of **Pentaethylene Glycol**

Property	Value	Reference(s)
CAS Number	4792-15-8	
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O <sub>6</sub>	
Molecular Weight	238.28 g/mol	
Appearance	Clear, colorless to yellow liquid	
Melting Point	-8.6°C	
Boiling Point	184°C @ 2 mmHg	
Flash Point	>110°C (>230°F)	
Density	1.126 g/mL at 25°C	
Vapor Pressure	1.68E-06 mmHg at 25°C	
Water Solubility	Miscible	
Refractive Index	n <sub>20/D</sub> 1.462	
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.	

## Toxicological Profile and Hazard Identification

**Pentaethylene glycol** is classified as an irritant. The primary hazards are irritation to the skin, eyes, and respiratory system upon direct contact or inhalation. As part of the broader ethylene glycols category, its potential for systemic, reproductive, and developmental toxicity is noted to decrease as molecular weight increases. Effects observed in animal studies, such as renal toxicity with lower molecular weight glycols, are not expected with **pentaethylene glycol**.

Table 2: Toxicological Summary of **Pentaethylene Glycol**

Endpoint	Result	Classification & Precautionary Statements	Reference(s)
Acute Oral Toxicity	LD50: Not available. Estimated to be >2000 mg/kg/day (rat).	Not Classified	
Acute Dermal Toxicity	May be harmful if absorbed through the skin.	Not Classified	
Acute Inhalation Toxicity	May be harmful if inhaled.	Not Classified	
Skin Corrosion/Irritation	Causes skin irritation.	GHS: H315 - Causes skin irritation. P-Statements: P264, P280, P302+P352, P332+P317, P362+P364.	
Serious Eye Damage/Irritation	Causes serious eye irritation.	GHS: H319 - Causes serious eye irritation. P-Statements: P280, P305+P351+P338, P337+P317.	
Respiratory Irritation	May cause respiratory irritation.	GHS: H335 - May cause respiratory irritation. P-Statements: P261, P271, P304+P340, P319.	
Repeated Dose Toxicity	NOAEL >2000 mg/kg/day (oral, rat). Causes liver and male reproductive effects in	Not Classified	

26-week intermittent  
oral studies of rats.

---

Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA Prop 65.	Not Classified
-----------------	--	----------------

---

## Safe Handling, Storage, and Exposure Controls

Proper handling and storage are critical to minimize risks associated with **pentaethylene glycol**.

### Handling

- Avoid contact with skin and eyes.
- Avoid breathing vapor, mist, or gas.
- Use only in well-ventilated areas, such as a chemical fume hood.
- Wash hands and any exposed skin thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.

### Storage

- Store in a cool, dry, well-ventilated place.
- Keep containers tightly closed when not in use.
- Store away from heat and sources of ignition.
- Aqueous solutions of polyethylene glycols are generally stable, but aging can be accelerated by heat, light, and oxygen. For long-term stability of solutions, consider storing refrigerated or frozen and purging containers with an inert gas like argon.

## Exposure Controls and Personal Protective Equipment (PPE)

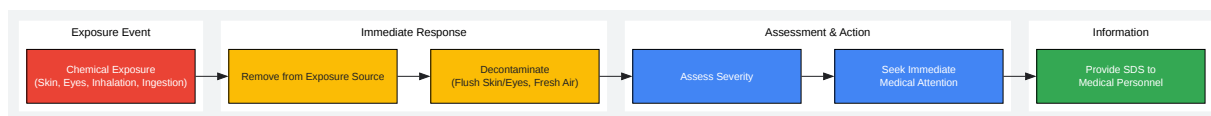
- **Engineering Controls:** Facilities must be equipped with an eyewash station and a safety shower. Use adequate ventilation to maintain low airborne concentrations.
- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

## First Aid and Accidental Release Measures

### First Aid Procedures

Immediate medical attention is recommended in all cases of significant exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
- **Skin Contact:** Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** Get medical aid. Wash mouth out with water. Do not induce vomiting.

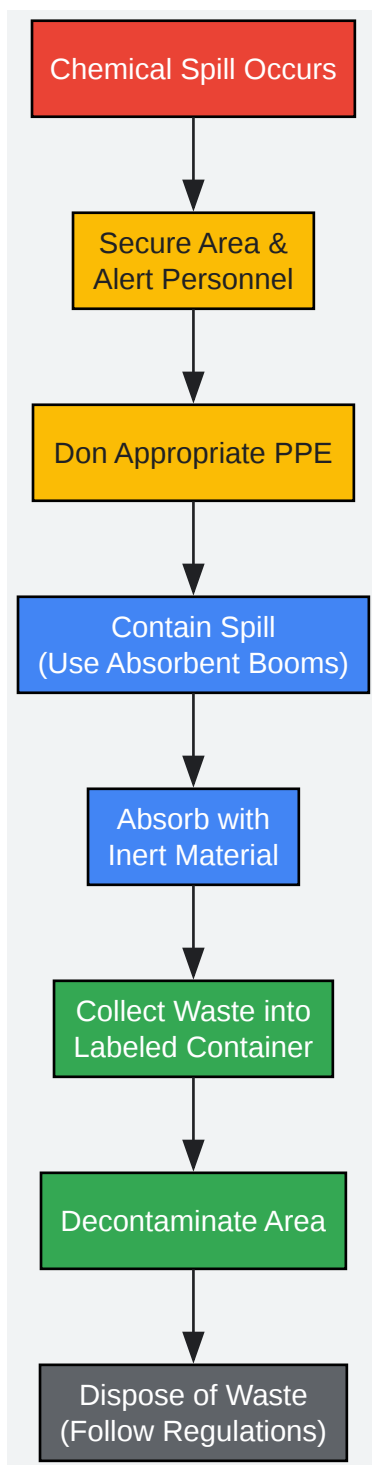


[Click to download full resolution via product page](#)

Caption: General workflow for first aid response to chemical exposure.

## Accidental Release Measures

- **Personal Precautions:** Wear appropriate personal protective equipment as specified in Section 3.3. Evacuate unnecessary personnel from the area.
- **Environmental Precautions:** Prevent spills from entering drains, sewers, or waterways.
- **Containment and Cleanup:** Absorb the spill with an inert material such as sand, earth, or vermiculite. Place the absorbed material into a suitable, labeled container for disposal.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 2. [ntp.niehs.nih.gov](https://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](https://ntp.niehs.nih.gov)]
- 3. [agc-chemicals.com](https://agc-chemicals.com) [[agc-chemicals.com](https://agc-chemicals.com)]
- To cite this document: BenchChem. [Pentaethylene Glycol: A Technical Guide to Safe Handling and Application]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b054325#pentaethylene-glycol-safety-and-handling-guidelines>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)